

# solubility of cadmium sulfate hydrate in water and organic solvents

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## Compound of Interest

Compound Name: Cadmium sulfate hydrate

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## Solubility Profile of Cadmium Sulfate Hydrate: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the solubility of cadmium sulfate and its various hydrated forms in aqueous and organic media. The following sections present quantitative solubility data, detailed experimental protocols for solubility determination, and a visual representation of the experimental workflow. This information is intended to support research, development, and formulation activities where cadmium sulfate is utilized.

### Quantitative Solubility Data

The solubility of cadmium sulfate is highly dependent on the temperature and the specific hydrate form. The following tables summarize the available quantitative data for its solubility in water and provide qualitative information for its solubility in common organic solvents.

### Table 1: Solubility of Cadmium Sulfate Anhydrous (CdSO<sub>4</sub>) in Water

Temperature (°C)	Solubility (g / 100 mL H <sub>2</sub> O)
0	75.0[1][2]
25	76.4[1][2]
99	58.4[1][2]

**Table 2: Solubility of Cadmium Sulfate Monohydrate (CdSO<sub>4</sub>·H<sub>2</sub>O) in Water**

Temperature (°C)	Solubility (g / 100 mL H <sub>2</sub> O)
25	76.7[1][2][3]

**Table 3: Solubility of Cadmium Sulfate Octahydrate (3CdSO<sub>4</sub>·8H<sub>2</sub>O) in Water**

Temperature (°C)	Solubility
General	Highly soluble / Very soluble[1][2][4][5][6]

**Table 4: Solubility of Cadmium Sulfate Hydrates in Organic Solvents**

Solvent	Solubility
Methanol	Slightly soluble / Partially soluble[2][3][4][6]
Ethanol	Insoluble[4][6]
Ethyl Acetate	Slightly soluble / Partially soluble[2][4][6]

## Experimental Protocol: Determination of Aqueous Solubility of Cadmium Sulfate Hydrate by the Isothermal Shake-Flask Gravimetric Method

This protocol details a reliable method for determining the equilibrium solubility of **cadmium sulfate hydrate** in water at a specific temperature. The gravimetric method is a fundamental and accurate technique for solubility measurement of non-volatile solutes like inorganic salts.

## 2.1. Materials and Equipment

- **Cadmium sulfate hydrate** (analytical grade)
- Deionized or distilled water
- Thermostatically controlled water bath or incubator with shaking capabilities
- Calibrated analytical balance (accurate to  $\pm 0.1$  mg)
- Drying oven
- Glass vials or flasks with airtight screw caps
- Syringe filters (e.g., 0.45  $\mu\text{m}$  pore size)
- Pre-weighed glass evaporating dishes or beakers
- Dessicator with desiccant
- Spatula, weighing paper, and other standard laboratory glassware

## 2.2. Procedure

- Preparation of Supersaturated Solutions:
  - Add an excess amount of **cadmium sulfate hydrate** to a series of glass vials or flasks. The excess solid is crucial to ensure that equilibrium with a saturated solution is achieved.
  - Add a known volume of deionized water to each vial.
  - Securely cap the vials to prevent solvent evaporation.
- Equilibration:

- Place the vials in a thermostatically controlled shaker bath set to the desired temperature.
- Allow the samples to equilibrate for a sufficient period (e.g., 24-48 hours) with continuous agitation. This ensures that the dissolution and precipitation processes have reached a dynamic equilibrium.
- Sample Withdrawal and Filtration:
  - Once equilibrium is reached, allow the vials to stand undisturbed in the temperature-controlled environment for a sufficient time to allow the excess solid to settle.
  - Carefully withdraw a known volume of the clear supernatant using a pre-warmed (to the experimental temperature) syringe.
  - Immediately filter the supernatant through a syringe filter into a pre-weighed evaporating dish. This step is critical to remove any undissolved solid particles.
- Gravimetric Analysis:
  - Accurately weigh the evaporating dish containing the filtrate to determine the mass of the saturated solution.
  - Place the evaporating dish in a drying oven set at an appropriate temperature (e.g., 105-110 °C) to evaporate the water.
  - Continue drying the residue to a constant weight. This is achieved by periodically removing the dish from the oven, allowing it to cool to room temperature in a desiccator, and then re-weighing it. The process is complete when consecutive weighings show a negligible difference in mass.

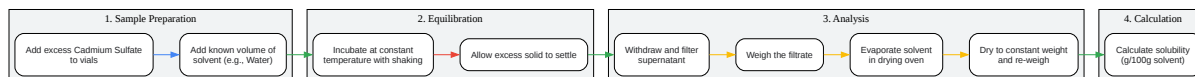
### 2.3. Data Analysis and Calculation

- Mass of the saturated solution:
  - $\text{Mass of solution} = (\text{Mass of dish} + \text{solution}) - (\text{Mass of empty dish})$
- Mass of the dissolved cadmium sulfate:

- $\text{Mass of solute} = (\text{Mass of dish} + \text{dry residue}) - (\text{Mass of empty dish})$
- Mass of the solvent (water):
  - $\text{Mass of solvent} = \text{Mass of solution} - \text{Mass of solute}$
- Solubility Calculation:
  - The solubility is typically expressed as grams of solute per 100 g of solvent.
  - $\text{Solubility (g/100 g H}_2\text{O)} = (\text{Mass of solute} / \text{Mass of solvent}) \times 100$

## Visualizations

The following diagrams illustrate the experimental workflow for the determination of cadmium sulfate solubility.



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Caption: Experimental workflow for solubility determination.

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- To cite this document: BenchChem. [solubility of cadmium sulfate hydrate in water and organic solvents]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b147904#solubility-of-cadmium-sulfate-hydrate-in-water-and-organic-solvents]

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